

Determining the Minimum Inhibitory Concentration (MIC) of Dalfopristin: Application Notes and Protocols

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These application notes provide a comprehensive guide to determining the Minimum Inhibitory Concentration (MIC) of **Dalfopristin**, a key component of the synergistic antibiotic combination Quinupristin/**Dalfopristin**. Understanding the in vitro potency of this antimicrobial agent is crucial for susceptibility testing, drug development, and clinical decision-making. The protocols outlined below are based on established methodologies from the Clinical and Laboratory Standards Institute (CLSI).

Introduction

Dalfopristin is a streptogramin A antibiotic that acts in synergy with Quinupristin (a streptogramin B). This combination, known as Quinupristin/**Dalfopristin** (marketed as Synercid®), is a potent inhibitor of bacterial protein synthesis. The two components bind to separate sites on the 50S bacterial ribosomal subunit, leading to a bactericidal effect that is greater than the sum of their individual activities. **Dalfopristin** inhibits the early phase of protein synthesis, specifically peptidyl transfer, while Quinupristin inhibits the late phase, preventing polypeptide chain elongation and leading to the release of incomplete peptide chains.[1][2][3][4]

Accurate MIC determination is essential for monitoring bacterial susceptibility and resistance patterns. The following sections detail standardized procedures for determining the MIC of

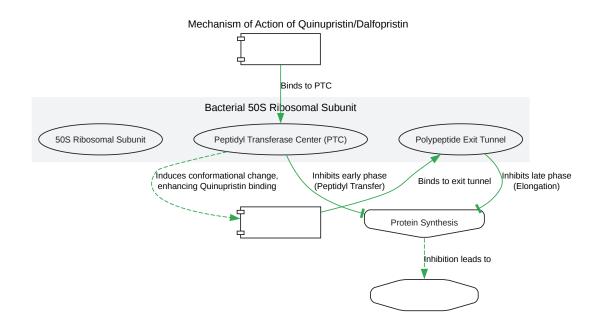


Quinupristin/Dalfopristin, including broth microdilution and agar dilution methods.

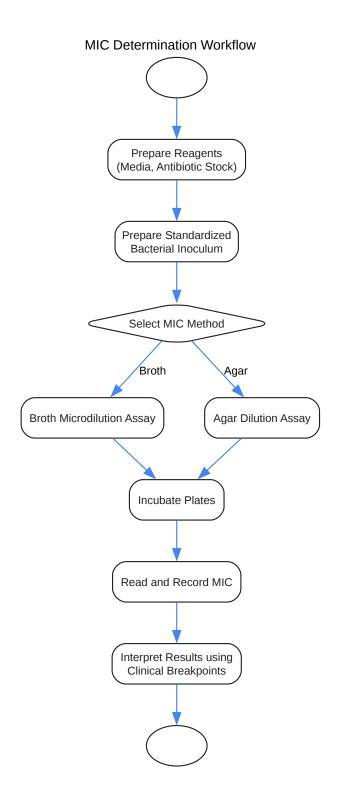
Mechanism of Action: Synergistic Inhibition of Protein Synthesis

The synergistic bactericidal activity of Quinupristin/**Dalfopristin** is a result of a cooperative binding process to the bacterial 50S ribosomal subunit.









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